

Lethedoside A: Chemical & Physical Properties

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Lethedoside A

Cat. No.: S1524487

Get Quote

The table below consolidates the core chemical and physical data for **Lethedoside A** from the search results [1].

Property	Value / Description
Common Name	Lethedoside A [1]
CAS Number	221289-20-9 [1]
Molecular Formula	C ₂₄ H ₂₆ O ₁₁ [1]
Molecular Weight	490.46 g/mol [1]
Density	1.5±0.1 g/cm ³ [1]
Boiling Point	755.4±60.0 °C at 760 mmHg [1]
Flash Point	258.7±26.4 °C [1]
Melting Point	Not Available (N/A) [1]
IUPAC Name	2-(3,4-Dimethoxyphenyl)-7-methoxy-4-oxo-4H-chromen-5-yl β-D-glucopyranoside [1]
Synonyms	4H-1-Benzopyran-4-one, 2-(3,4-dimethoxyphenyl)-5-(β-D-glucopyranosyloxy)-7-methoxy- [1]

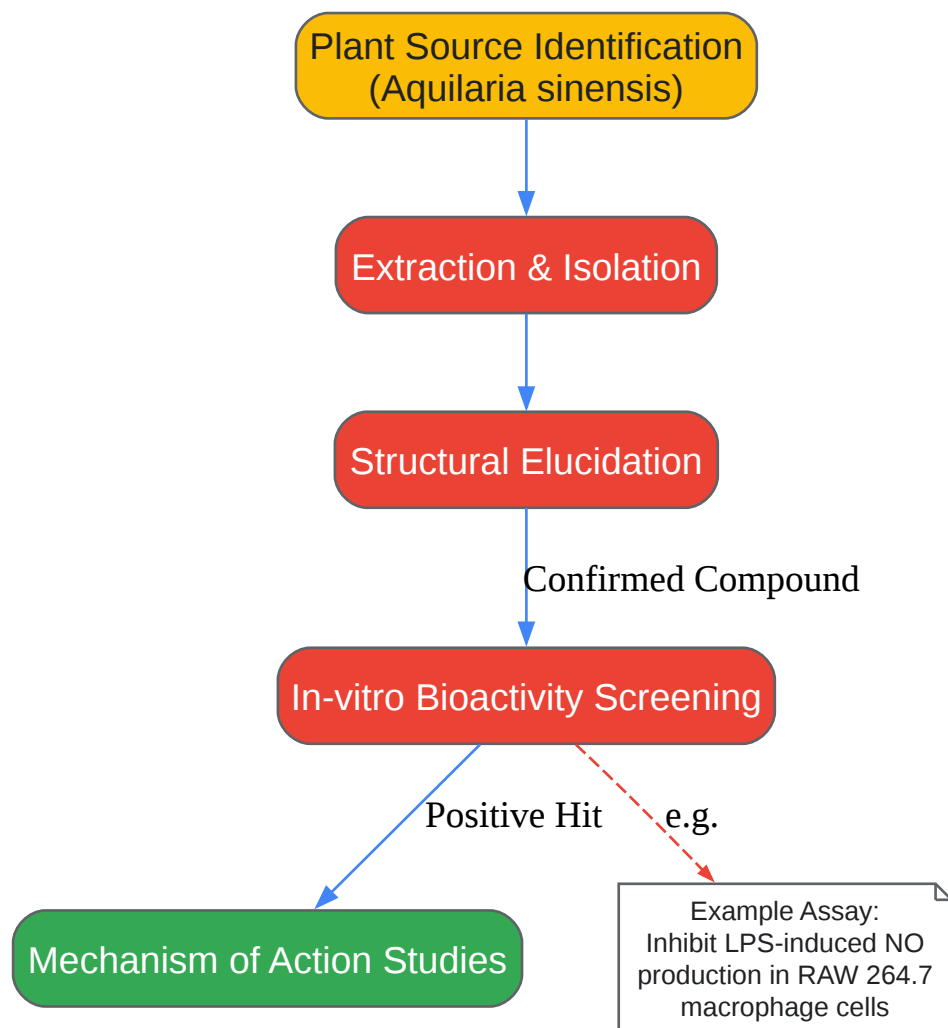
Biological Activity & Potential Research Context

Lethedoside A is identified as a **natural flavonoid**. Its primary documented biological activity is its inhibitory effect on **LPS-induced NO production in RAW 264.7 cells** [1]. This suggests potential anti-inflammatory properties for this compound.

The compound is a constituent of the plant *Aquilaria sinensis* (Chinese agarwood) [2]. Research into this plant has explored a range of bioactivities in its compounds and extracts, including **anti-inflammatory, cytotoxic, neuroprotective, and antimicrobial effects** [2]. This provides a broader, relevant research context for **Lethedoside A**, though specific studies on the compound itself are not detailed in the results.

Research Workflow & Pathway

The following diagram outlines a general research workflow for investigating a natural compound like **Lethedoside A**, from source identification to mechanistic studies. This model is inferred from the broader context found in the search results.



[Click to download full resolution via product page](#)

General research workflow for a natural compound like **Lethedoside A**, from plant source to mechanistic studies.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A | CAS#:221289-20-9 | Chemsrsrc Lethedoside [chemsrc.com]

2. Advance in Studies on Chemical Constituents ... [sciencedirect.com]

To cite this document: Smolecule. [Lethedoside A: Chemical & Physical Properties]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1524487#lethedoside-a-foundational-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com